

# 3-Chloro-4-fluorotoluene: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 3-Chloro-4-fluorotoluene

Cat. No.: B074489

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This technical guide provides an in-depth overview of **3-Chloro-4-fluorotoluene** (CAS Number: 1513-25-3), a key chemical intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering detailed information on its chemical properties, applications, and representative synthetic protocols.

## Core Compound Identification

CAS Number: 1513-25-3[1][2][3]

Molecular Formula: C<sub>7</sub>H<sub>6</sub>ClF[1]

Molecular Weight: 144.57 g/mol [1][4]

## Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **3-Chloro-4-fluorotoluene** is presented in the table below. This data is crucial for handling, storage, and application in a laboratory or industrial setting.

Property	Value
IUPAC Name	2-chloro-1-fluoro-4-methylbenzene
Appearance	Colorless to light yellow transparent liquid[2][3]
Boiling Point	167°C[2][3]
Flash Point	45.4°C[2][3]
Density	1.358 g/cm <sup>3</sup> [2][3]
Purity	Typically ≥98%[2]
Water Content	≤0.5%[2]
Vapor Pressure	2.31 mmHg at 25°C[2]
Refractive Index	n <sub>20/D</sub> 1.501[2]
UN Number	UN1993[2]
Transport Hazard Class	3 (Flammable Liquid)[2]

## Applications in Chemical Synthesis

**3-Chloro-4-fluorotoluene** is a versatile organic intermediate primarily utilized in the synthesis of more complex molecules. Its halogenated structure, featuring both chlorine and fluorine atoms on a toluene backbone, provides unique reactivity for targeted chemical modifications.[2]

## Pharmaceutical Industry

In the pharmaceutical sector, this compound serves as a crucial building block in the development of Active Pharmaceutical Ingredients (APIs).[1][2] The strategic placement of its halogen atoms allows medicinal chemists to fine-tune the properties of drug molecules, potentially influencing their efficacy, bioavailability, and metabolic pathways.[2]

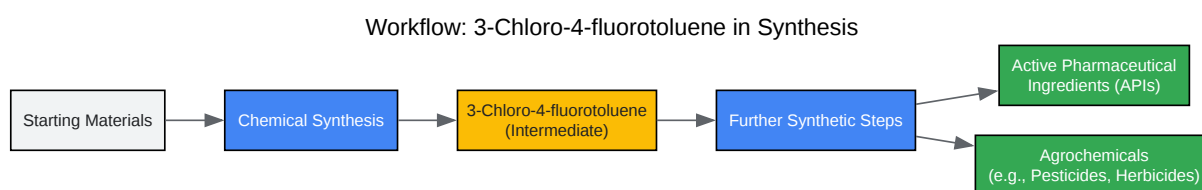
## Agrochemical Industry

Similarly, in the agrochemical field, **3-Chloro-4-fluorotoluene** is a precursor for a range of crop protection agents, including herbicides and pesticides.[2][3] Its use enables the development of

more targeted and environmentally conscious agrochemical solutions by allowing for the introduction of specific chemical functionalities.[2]

## Logical Workflow in Chemical Synthesis

The following diagram illustrates the role of **3-Chloro-4-fluorotoluene** as a key intermediate in the production of high-value downstream products.



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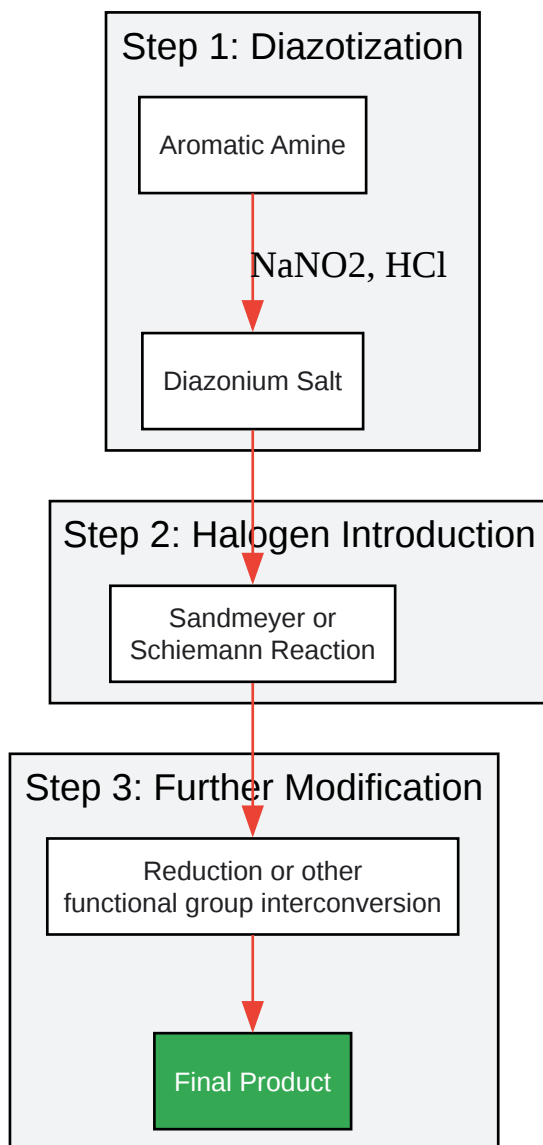
Caption: Role as a key chemical intermediate.

## Representative Experimental Protocols

While specific industrial synthesis protocols for **3-Chloro-4-fluorotoluene** are often proprietary, a plausible laboratory-scale synthesis can be inferred from procedures for structurally similar compounds. The synthesis of the related compound, 4-chloro-3-fluorotoluene, involves a multi-step process including diazo, Sandmeyer, reduction, and Schiemann reactions, starting from o-nitro-p-toluidine.[4]

A representative synthetic pathway for halogenated aromatic compounds often involves the following key transformations.

## Representative Synthetic Pathway



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Caption: Generalized synthetic workflow.

## Example Protocol: Synthesis of 4-chloro-3-fluorotoluene[5]

This protocol for a related isomer illustrates the chemical principles involved.

Diazo-chlorination Optimal Conditions:

- Temperature: 50°C for the diazo reaction, 70°C for the chlorination.
- Reaction Time: 2.5 hours.
- Reagent Ratio: n(Fast Red Base GL) : n(cuprous chloride) = 1 : 0.55.

#### General Steps:

- o-nitro-p-toluidine (Fast Red Base GL) undergoes a diazo reaction at an elevated temperature.
- A Sandmeyer reaction is then performed to introduce the chlorine atom.
- The nitro group is subsequently reduced.
- A Schiemann reaction is carried out to introduce the fluorine atom.

The final product is then purified, and its structure can be confirmed by IR and GC-MS.[4]

## Handling and Safety

**3-Chloro-4-fluorotoluene** is a flammable liquid and vapor.[5] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[5] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this chemical. It should be stored in a cool, dry, and well-ventilated area away from sources of ignition.[2]

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